

# A Comprehensive Technical Guide to the Physicochemical Properties of 1-Boc-4-methylpiperazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Boc-4-methylpiperazine

Cat. No.: B023269

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **1-Boc-4-methylpiperazine** (tert-butyl 4-methylpiperazine-1-carboxylate). The information presented herein is intended to support research and development activities by providing essential data on the compound's characteristics, synthesis, and handling.

## Core Physicochemical Properties

**1-Boc-4-methylpiperazine** is a derivative of piperazine and serves as a crucial intermediate in organic synthesis, particularly in the development of pharmaceutical compounds.<sup>[1]</sup> Its Boc (tert-butoxycarbonyl) protecting group makes it a versatile building block in medicinal chemistry.<sup>[1]</sup> The compound typically appears as a colorless oil.<sup>[2][3][4]</sup>

A summary of its key physicochemical properties is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C10H20N2O2[2][3]
Molar Mass	200.28 g/mol [2][3]
Appearance	Colorless Oil[2][3][4]
Boiling Point	254.8 ± 33.0 °C (Predicted)[2][3][4]
Density	1.023 ± 0.06 g/cm <sup>3</sup> (Predicted)[2][3][4]
pKa	6.90 ± 0.10 (Predicted)[2][3]
Flash Point	107.9 °C[3]
Refractive Index	1.474[3][4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Methanol[2][5][6]
Storage Temperature	2-8°C[2][5][6]

## Experimental Protocols

### Synthesis of **1-Boc-4-methylpiperazine**

The following protocol describes a common method for the synthesis of **1-Boc-4-methylpiperazine** via the N-Boc protection of 1-methylpiperazine.

Materials:

- 1-methylpiperazine
- Di-tert-butyl dicarbonate (Boc anhydride)
- Tetrahydrofuran (THF)
- Ethyl acetate
- Brine solution

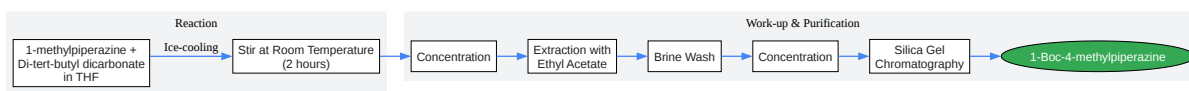
- Silica gel
- Water

Procedure:

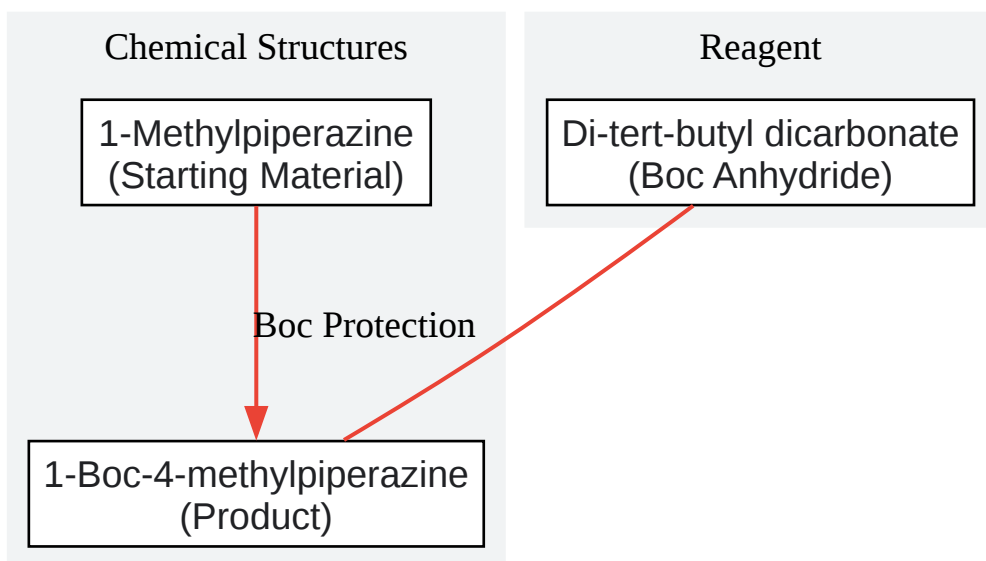
- Under ice-cooling, add di-tert-butyl dicarbonate (1.5 equivalents) to a solution of 1-methylpiperazine (1.0 equivalent) in tetrahydrofuran (THF).<sup>[3][4]</sup>
- Stir the reaction mixture at room temperature for 2 hours.<sup>[3][4]</sup>
- Monitor the completion of the reaction using Thin Layer Chromatography (TLC).<sup>[3][4]</sup>
- Once the reaction is complete, concentrate the solution under reduced pressure.<sup>[3][4]</sup>
- Add water to the reaction mixture and extract the product with ethyl acetate (3 x 20 mL).<sup>[3][4]</sup>
- Wash the combined organic layers with a brine solution.<sup>[3][4]</sup>
- Concentrate the organic layer under reduced pressure to obtain the crude product.<sup>[3][4]</sup>
- Purify the crude product using silica gel column chromatography to yield **1-Boc-4-methylpiperazine**.<sup>[3][4]</sup>

## Visualizations

The following diagrams illustrate the synthesis workflow and the chemical relationship of **1-Boc-4-methylpiperazine**.



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Synthesis and Purification Workflow of **1-Boc-4-methylpiperazine**.

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## Logical Relationship of Boc Protection.

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